

Navigating the Safe Disposal of Cardiogenol C: A Procedural Guide

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Compound of Interest

Compound Name: *Cardiogenol C*

Cat. No.: *B1247813*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. **Cardiogenol C**, a diaminopyrimidine compound used to induce cardiomyogenesis in embryonic stem cells, requires careful management throughout its lifecycle, including its ultimate disposal.^{[1][2][3]} This guide provides essential, step-by-step information for the proper disposal of **Cardiogenol C**, aligning with general best practices for laboratory chemical waste management.

Core Principles of Chemical Waste Disposal

The disposal of any chemical waste, including **Cardiogenol C**, is governed by local, state, and federal regulations. A core principle is that chemical waste should not be disposed of in the regular trash or down the sanitary sewer system.^{[4][5]} Instead, it must be managed as hazardous waste, requiring proper labeling, containment, and disposal through a licensed waste management facility.

Quantitative Data Summary

The following table summarizes key quantitative data for **Cardiogenol C** (hydrochloride).

Parameter	Value	Citations
CAS Number	671225-39-1	
Molecular Formula	C ₁₃ H ₁₆ N ₄ O ₂ • HCl	
Formula Weight	296.8 g/mol	
Purity	≥97%	
Melting Point	155 - 156 °C	
Solubility in DMF	25 mg/mL	
Solubility in DMSO	20 mg/mL	
Solubility in Ethanol	1 mg/mL	
Solubility in PBS (pH 7.2)	10 mg/mL	
Storage Temperature	-20°C	

Step-by-Step Disposal Procedures for Cardiogenol C

While specific protocols may vary based on institutional guidelines and local regulations, the following steps provide a general framework for the safe disposal of **Cardiogenol C**.

1. Personal Protective Equipment (PPE): Before handling **Cardiogenol C** for disposal, ensure you are wearing the appropriate PPE. This is critical to avoid skin, eye, and respiratory exposure.

- Eye Protection: Wear safety goggles with side-shields.
- Hand Protection: Use chemical-resistant gloves, such as nitrile gloves.
- Body Protection: A lab coat or other impervious clothing is necessary to protect your skin.
- Respiratory Protection: If handling the powder outside of a fume hood or in a poorly ventilated area, a suitable respirator should be used. Handle in a fume hood whenever possible.

2. Waste Segregation and Collection: Proper segregation of chemical waste is crucial to prevent dangerous reactions and to ensure compliant disposal.

- Solid Waste: Collect unused or contaminated solid **Cardiogenol C** in a clearly labeled, sealed container. This includes any contaminated lab supplies like weighing paper or pipette tips. The container should be compatible with the chemical.
- Liquid Waste: Solutions containing **Cardiogenol C** should be collected in a separate, sealed, and clearly labeled waste container. Do not mix with other incompatible waste streams.
- Empty Containers: Empty **Cardiogenol C** containers should be triple-rinsed with a suitable solvent. The rinsate should be collected and disposed of as liquid chemical waste. The rinsed container can then be disposed of according to your institution's guidelines for empty chemical containers.

3. Labeling and Storage: Properly label all waste containers with the following information:

- The words "Hazardous Waste"
- The full chemical name: "**Cardiogenol C**" or "2-[[2-[(4-methoxyphenyl)amino]-4-pyrimidinyl]amino]-ethanol hydrochloride"
- The concentration and quantity of the waste
- The date of accumulation
- Any associated hazards (e.g., "Irritant")

Store the sealed waste containers in a designated, well-ventilated, and secure area, away from incompatible materials, until they are collected for disposal.

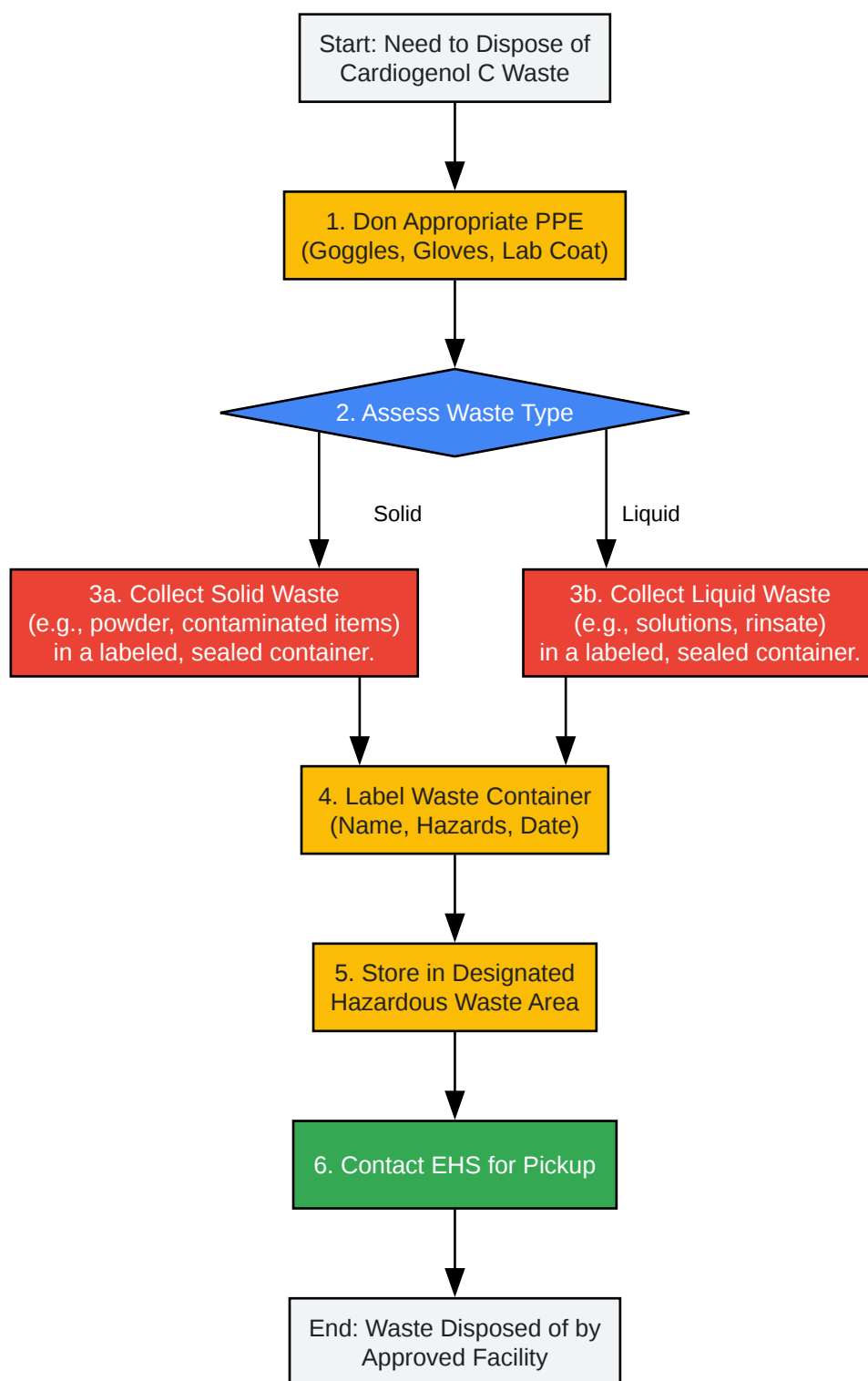
4. Disposal: The final step is the disposal of the collected waste through the proper channels.

- Contact your Institution's Environmental Health and Safety (EHS) Department: Your EHS department will provide specific instructions and arrange for the pickup of the hazardous waste.

- Use an Approved Waste Disposal Plant: The waste will be transported to a licensed and approved waste disposal plant for proper treatment and disposal in accordance with all applicable regulations.

Visualizing the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **Cardiogenol C** waste.



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Caption: Workflow for the proper disposal of **Cardiogenol C** waste.

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